

# Application Note: HPLC Analysis of 2-Amino-5-methylbenzene-1,4-disulfonic acid

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## Compound of Interest

**Compound Name:** 2-Amino-5-methylbenzene-1,4-disulfonic acid

**Cat. No.:** B1266782

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This application note details a proposed High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **2-Amino-5-methylbenzene-1,4-disulfonic acid**. The methodology is designed for researchers, scientists, and professionals in drug development requiring a reliable method for the identification and quantification of this compound.

## Introduction

**2-Amino-5-methylbenzene-1,4-disulfonic acid** is an organic intermediate used in various chemical syntheses. Due to its highly polar nature, containing both an amino group and two sulfonic acid groups, its analysis by conventional reversed-phase HPLC can be challenging, often resulting in poor retention and peak shape. This protocol outlines a robust starting point for developing a reversed-phase HPLC method that utilizes an acidic mobile phase to ensure reliable retention and symmetrical peak shape.

## Experimental Protocols

### Instrumentation and Materials

- Instrumentation: A standard HPLC system equipped with a quaternary or binary pump, a degasser, an autosampler, a column thermostat, and a UV-Vis or Photodiode Array (PDA) detector.
- Chemicals and Reagents:

- **2-Amino-5-methylbenzene-1,4-disulfonic acid** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Phosphoric acid ( $H_3PO_4$ ) or Formic Acid (HCOOH) (Analytical grade)
- Chromatographic Column: A C18 reversed-phase column is recommended as a starting point.

## Proposed Chromatographic Conditions

The following conditions are based on methods developed for similar aromatic sulfonic acids and serve as a robust starting point for method development.[1][2][3]

Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 $\mu$ m particle size
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile
Elution Mode	Isocratic or Gradient (e.g., Start at 5% B, hold for 2 min, ramp to 50% B over 8 min)
Flow Rate	1.0 mL/min
Column Temperature	35 °C[4][5]
Injection Volume	10 $\mu$ L[5]
Detection	UV at 225 nm[5] (or optimal wavelength determined by PDA scan)
Run Time	15 minutes

Note: For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with 0.1% formic acid.[1][2][6]

## Standard and Sample Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **2-Amino-5-methylbenzene-1,4-disulfonic acid** reference standard and dissolve it in 10 mL of a 50:50 mixture of water and acetonitrile.
- Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the stock solution with the mobile phase.
- Sample Preparation: Dissolve the sample containing the analyte in the mobile phase to an expected concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection to prevent column blockage.

## Data Presentation and System Suitability

The following tables present hypothetical data for system suitability and method validation to illustrate expected performance parameters.

Table 1: Hypothetical System Suitability Results (Based on six replicate injections of a 25 µg/mL standard)

Parameter	Acceptance Criteria	Hypothetical Result
Retention Time (tR)	—	4.8 min
Tailing Factor (T)	$T \leq 2.0$	1.2
Theoretical Plates (N)	$N \geq 2000$	5500
%RSD of Peak Area	$\leq 2.0\%$	0.8%

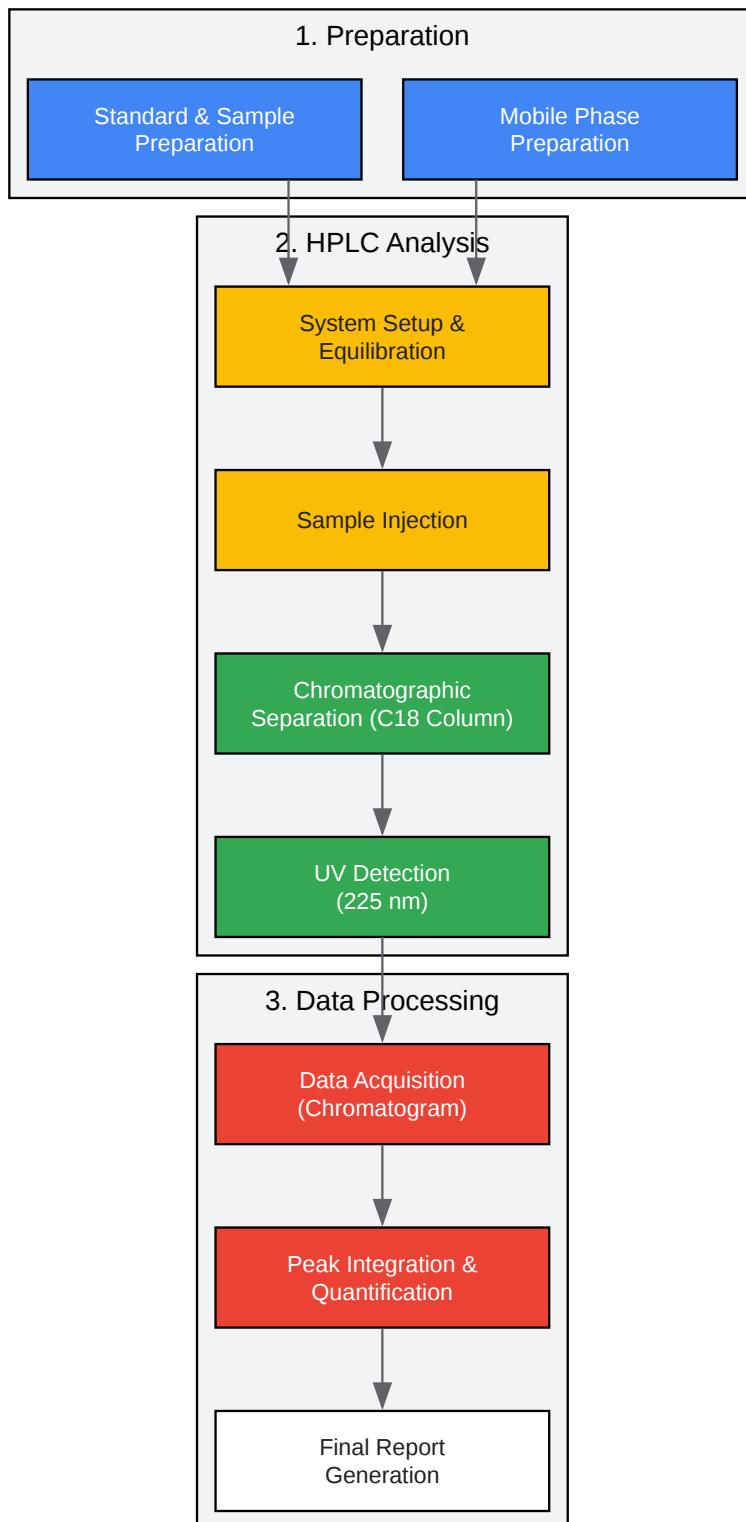
Table 2: Hypothetical Method Validation Summary

Parameter	Hypothetical Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient ( $r^2$ )	$\geq 0.999$
Limit of Detection (LOD)	0.3 µg/mL (Based on S/N of 3)
Limit of Quantification (LOQ)	1.0 µg/mL (Based on S/N of 10)
Accuracy (% Recovery)	98.5% - 101.2%
Precision (%RSD)	< 1.5%

## Workflow Visualization

The following diagram illustrates the general workflow for the HPLC analysis.

## HPLC Analysis Workflow for 2-Amino-5-methylbenzene-1,4-disulfonic acid

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Caption: Figure 1: HPLC experimental and data analysis workflow.

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